

A Comparative Guide to the Physicochemical Properties of 3-Ethyl-2,2-dimethylhexane

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Ethyl-2,2-dimethylhexane

Cat. No.: B12652332

[Get Quote](#)

Abstract

This guide provides a comprehensive literature review of the physicochemical properties of **3-Ethyl-2,2-dimethylhexane**, a branched alkane of interest in various research and industrial applications. Through a detailed comparative analysis with its structural isomers, this document elucidates the profound impact of molecular architecture on key physical and chemical characteristics. This guide is intended for researchers, scientists, and professionals in drug development and materials science who require a nuanced understanding of how alkane structure dictates behavior. Experimental methodologies for property determination are detailed, underscoring the principles of scientific integrity and reproducibility.

Introduction: The Significance of Molecular Isomerism

Alkanes, the simplest class of hydrocarbons with the general formula C_nH_{2n+2} , are fundamental building blocks in organic chemistry and constitute the primary components of gasoline and lubricating oils.^[1] While they are often characterized by their relative inertness, their physical properties—such as boiling point, melting point, and viscosity—are exquisitely sensitive to their molecular structure.^{[1][2]} For a given molecular formula, numerous structural isomers can exist, each possessing a unique three-dimensional arrangement of atoms.^[3] These structural variations, particularly the degree of branching, lead to significant differences in intermolecular forces (specifically van der Waals forces), which in turn govern their macroscopic physical properties.^{[2][3]}

This guide focuses on **3-Ethyl-2,2-dimethylhexane** (CAS No. 20291-91-2), a structural isomer of decane (C₁₀H₂₂). By comparing its properties to those of the linear n-decane and the highly branched 2,2,4,4-tetramethylhexane, we can develop a clear understanding of structure-property relationships in this class of compounds.

Molecular Structure and Isomeric Comparison

The arrangement of carbon and hydrogen atoms in **3-Ethyl-2,2-dimethylhexane** results in a moderately branched structure. To appreciate its unique properties, it is essential to visualize its structure in comparison to other C₁₀H₂₂ isomers.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 2. acs.org [acs.org]
- 3. Decane - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Comparative Guide to the Physicochemical Properties of 3-Ethyl-2,2-dimethylhexane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12652332#literature-review-of-3-ethyl-2-2-dimethylhexane-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com